

physical and chemical properties of trans-3-Methylcyclohexanamine

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Compound of Interest

Compound Name: *trans*-3-Methylcyclohexanamine

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An In-depth Technical Guide to trans-3-Methylcyclohexanamine

For Researchers, Scientists, and Drug Development Professionals

Introduction

trans-3-Methylcyclohexanamine is a cyclic aliphatic amine that holds significance as a versatile building block in organic synthesis. Its rigid cyclohexane core, coupled with the stereochemistry of the amine and methyl groups, makes it a valuable intermediate in the preparation of various chemical entities, including pharmacologically active compounds. This technical guide provides a comprehensive overview of the physical and chemical properties of **trans**-3-Methylcyclohexanamine, detailed experimental protocols for its synthesis, and a discussion of its reactivity and potential applications.

Physical and Chemical Properties

The physicochemical properties of **trans**-3-Methylcyclohexanamine are crucial for its handling, application in synthesis, and purification. A summary of these properties is presented in the table below. It is important to note that while some data is available for the pure trans isomer, other properties have been reported for the cis/trans mixture.

Property	Value	Reference
Molecular Formula	C ₇ H ₁₅ N	[1]
Molecular Weight	113.20 g/mol	[1]
CAS Number	1193-17-5 (trans isomer)	[2]
6850-35-7 (cis/trans mixture)	[3]	
Boiling Point	151.55 °C (424.7 K)	[2]
Melting Point	-35 °C (cis/trans mixture)	[4]
Density	0.843 g/mL (cis/trans mixture)	[4]
pKa (predicted)	10.61 ± 0.70	
Appearance	Colorless liquid	[4]
Odor	Strong, fishy, amine-like	[4]
Solubility	Soluble in water and common organic solvents such as ethanol, ether, and benzene.[4] [5] Cyclohexylamine, a related compound, is miscible with water, alcohols, ethers, ketones, esters, and chlorinated hydrocarbons.[1][6] [7][8]	

Chemical Reactivity and Applications

trans-3-Methylcyclohexanamine exhibits the typical reactivity of a primary aliphatic amine. The lone pair of electrons on the nitrogen atom imparts basic and nucleophilic properties to the molecule.

Basicity: As a primary amine, it readily reacts with acids to form the corresponding ammonium salts.

Nucleophilicity: The amine group can act as a nucleophile in various reactions, including:

- Acylation: Reaction with acid chlorides or anhydrides to form amides.
- Alkylation: Reaction with alkyl halides to form secondary and tertiary amines.
- Reductive Amination: Reaction with aldehydes or ketones in the presence of a reducing agent to form substituted amines.

Due to its specific stereochemistry, **trans-3-Methylcyclohexanamine** is a valuable chiral building block in asymmetric synthesis. It can be incorporated into larger molecules to introduce a specific stereocenter, which is of particular interest in the development of new pharmaceutical agents.

Experimental Protocols

A common and effective method for the synthesis of 3-methylcyclohexylamine is the catalytic hydrogenation of m-toluidine (3-methylaniline). This reaction typically produces a mixture of cis and trans isomers, which then requires separation.

Synthesis of 3-Methylcyclohexylamine via Catalytic Hydrogenation of m-Toluidine

Reaction Scheme:

Materials and Equipment:

- m-Toluidine
- Ruthenium on carbon (Ru/C) catalyst (5%)
- Ethanol (or other suitable solvent)
- High-pressure autoclave (hydrogenator)
- Stirring mechanism
- Filtration apparatus (e.g., Buchner funnel with Celite)
- Rotary evaporator

- Fractional distillation apparatus

Procedure:

- **Charging the Reactor:** In a high-pressure autoclave, a solution of m-toluidine in ethanol is prepared. A catalytic amount of 5% Ru/C (typically 1-5 mol% relative to the substrate) is added to the solution.
- **Hydrogenation:** The autoclave is sealed and purged with nitrogen gas before being pressurized with hydrogen to a pressure of approximately 100 bar. The reaction mixture is then heated to a temperature of around 120°C with vigorous stirring.^[2]
- **Reaction Monitoring:** The progress of the reaction can be monitored by measuring the uptake of hydrogen. The reaction is considered complete when hydrogen consumption ceases.
- **Workup:** After cooling the reactor to room temperature and carefully venting the excess hydrogen, the reaction mixture is filtered through a pad of Celite to remove the catalyst.
- **Solvent Removal:** The ethanolic filtrate is concentrated under reduced pressure using a rotary evaporator to yield the crude 3-methylcyclohexylamine as a mixture of cis and trans isomers.

Purification of trans-3-Methylcyclohexanamine

The separation of the cis and trans isomers of 3-methylcyclohexylamine can be achieved by fractional distillation.^[9] Due to the difference in the boiling points of the diastereomers, a careful distillation using a fractionating column can enrich the more volatile component.

Procedure:

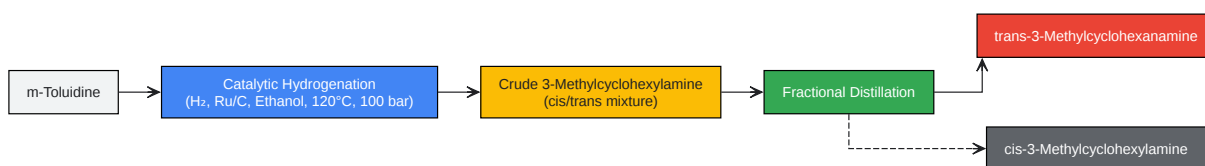
- **Apparatus Setup:** A fractional distillation apparatus is assembled using a round-bottom flask, a fractionating column (e.g., Vigreux or packed column), a distillation head with a thermometer, a condenser, and a receiving flask.
- **Distillation:** The crude mixture of 3-methylcyclohexylamine isomers is placed in the distillation flask. The mixture is heated, and the vapor is allowed to pass through the fractionating

column.

- Fraction Collection: The temperature at the distillation head is carefully monitored. Fractions are collected at different temperature ranges. The composition of each fraction can be analyzed by gas chromatography (GC) to determine the ratio of cis and trans isomers.
- Isolation: The fractions enriched in the desired **trans-3-Methylcyclohexanamine** are combined to yield the purified product.

Visualization of Synthetic Workflow

The following diagram illustrates the logical workflow for the synthesis and purification of **trans-3-Methylcyclohexanamine**.



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References

- 1. Cyclohexylamine | 108-91-8 | Benchchem [benchchem.com]
- 2. researchgate.net [researchgate.net]
- 3. chembk.com [chembk.com]
- 4. chembk.com [chembk.com]

- 5. solubilityofthings.com [solubilityofthings.com]
- 6. Cyclohexylamine | C₆H₁₁NH₂ | CID 7965 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. CYCLOHEXYLAMINE - Ataman Kimya [atamanchemicals.com]
- 8. Cyclohexylamine [greenchemintl.com]
- 9. quora.com [quora.com]
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